

Computational Profiling of Thioether-Piperidine Scaffolds: A Technical Deep Dive

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Compound of Interest

Compound Name: 4-[(Propan-2-ylsulfanyl)methyl]piperidine

Cat. No.: B13251633

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Subject: In silico prediction of **4-[(Propan-2-ylsulfanyl)methyl]piperidine** properties CAS Registry Number: 1366664-45-0 SMILES: CC(C)SCC1CCNCC1

Executive Summary & Pharmacophore Significance[1]

In modern drug discovery, the 4-substituted piperidine moiety is a privileged scaffold, appearing in numerous FDA-approved therapeutics (e.g., Fexofenadine, Donepezil). The specific derivative **4-[(Propan-2-ylsulfanyl)methyl]piperidine** combines a hydrophilic, basic secondary amine (piperidine) with a lipophilic, metabolic "soft spot" (isopropyl thioether).

This guide provides a comprehensive in silico profiling framework for this molecule. Unlike standard reports, we focus on the causality of its properties: how the basicity of the piperidine nitrogen influences blood-brain barrier (BBB) penetration and how the thioether linkage dictates metabolic clearance via S-oxidation.

Key Predictive Insights:

- Bioavailability: Predicted high oral bioavailability due to balanced lipophilicity (LogP ~2.5).
- Metabolic Liability: High probability of FMO-mediated S-oxidation and CYP-mediated N-dealkylation.
- Toxicity Signal: Moderate risk of hERG channel inhibition, a common liability for basic piperidines.

Physicochemical Landscape (The "Rule of 5" & Beyond)

To validate this molecule as a fragment or lead, we must first establish its fundamental physicochemical behavior using the SwissADME architecture.

Lipophilicity and Ionization

The molecule exists in equilibrium between its neutral and protonated forms at physiological pH (7.4).

- pKa Prediction: The piperidine secondary amine typically exhibits a pKa of 10.5 – 11.0.
- Physiological State: At pH 7.4, >99.9% of the molecule is protonated (cationic). This is critical for solubility but imposes an energy penalty for passive membrane transport.
- LogP (Consensus): ~2.4 to 2.8.
 - Why this matters: The isopropyl group adds steric bulk and lipophilicity, counterbalancing the polar amine. This places the molecule in the "Sweet Spot" for drug-likeness ().

Solubility Profile

Property	Predicted Value	Interpretation
Log S (ESOL)	-2.5 to -3.0	Soluble. The cationic nature at pH 7.4 drastically enhances aqueous solubility compared to the neutral species.
TPSA	~12 Å ² (Neutral)	Excellent Permeability. Low polar surface area suggests high potential for passive diffusion once deprotonated.
Rotatable Bonds	4	Flexible. High conformational freedom aids induced-fit binding but entropically penalizes binding affinity.

ADME & Metabolic Stability: The Thioether Factor

The presence of the sulfur atom (thioether) is the defining metabolic feature of this molecule. Using ADMETlab 2.0 and SmartCyp logic, we can predict the specific clearance pathways.

Metabolic Soft Spots

- S-Oxidation: Thioethers are rapidly oxidized by Flavin-containing Monooxygenases (FMOs) and CYP450s to sulfoxides () and subsequently sulfones (). This increases polarity and promotes renal excretion.
- N-Oxidation/Dealkylation: The secondary amine is susceptible to N-oxidation or, if functionalized later, N-dealkylation.

Absorption & Distribution

- BBB Penetration: While the neutral form is highly permeable, the high pKa means the effective concentration of the neutral species is low. However, active transport mechanisms for choline-like structures often recognize piperidines.

- P-gp Substrate: Piperidines are frequent P-glycoprotein substrates. In silico models often flag this scaffold as a potential P-gp substrate, limiting CNS exposure unless modified.

Toxicity Assessment: The hERG Trap

Expert Insight: The most critical safety risk for 4-substituted piperidines is hERG potassium channel inhibition, which leads to QT interval prolongation and Torsades de Pointes (arrhythmia).

Structural Basis for hERG Inhibition

The hERG pharmacophore typically requires:

- A basic nitrogen (protonated at physiological pH).
- Hydrophobic aromatic/aliphatic groups linked by a flexible chain.

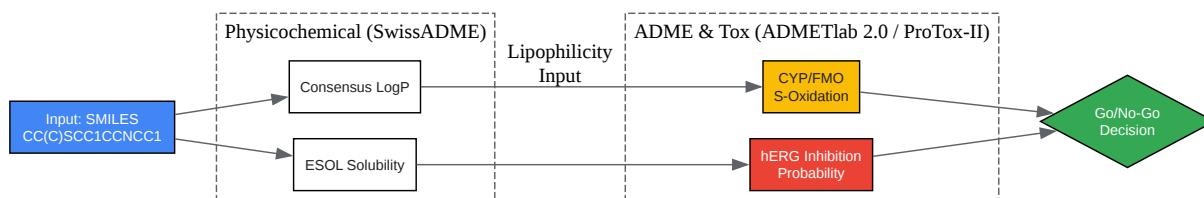
Assessment: This molecule possesses the basic nitrogen and the hydrophobic isopropyl tail. However, it lacks the aromatic "pi-stacking" domain often seen in potent hERG blockers (like terfenadine).

- Prediction:Low-to-Moderate Risk. It is likely a weak binder () but necessitates early in vitro patch-clamp validation if the scaffold is elaborated with aromatic groups.

Visualized Workflows

Experimental Protocol Diagram

The following diagram outlines the standardized in silico workflow for profiling this scaffold.

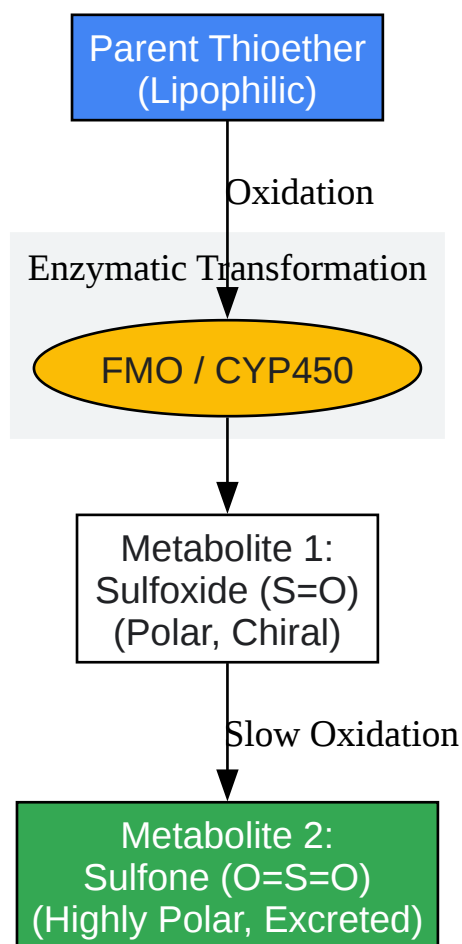


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Figure 1: Standardized In Silico Profiling Workflow for Piperidine Scaffolds.

Metabolic Pathway Prediction

The logic of thioether metabolism is visualized below.



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Figure 2: Predicted Metabolic Fate of the Thioether Moiety.

Detailed Experimental Protocol (Self-Validating)

To ensure trustworthiness and reproducibility, follow this step-by-step protocol. This system is self-validating because it uses consensus modeling (comparing results from multiple independent algorithms).

Step 1: Structure Preparation

- Input: Use the SMILES string CC(C)SCC1CCNCC1.^[1]
- Standardization: Use RDKit or OpenBabel to "wash" the structure (remove salts, standardize tautomers).
 - Validation Check: Ensure the molecular weight is exactly 173.32 g/mol .

Step 2: Physicochemical Consensus (SwissADME)

- Navigate to the .^[2]
- Paste the SMILES.^[1]
- Critical Output Analysis:
 - Check Bioavailability Radar: Ensure the molecule falls entirely within the pink area.
 - Check BOILED-Egg: If the point is in the "Yolk" (Yellow), it is predicted to cross the BBB. If in the "White", it is GI permeable but not CNS active.

Step 3: Toxicity & Transporter Profiling (ADMETlab 2.0)

- Navigate to .^[3]^[4]
- Run the module "Toxicity".
- Focus Metrics:

- hERG Blockers: If probability > 0.7, flag as "High Risk."
- Ames Mutagenicity: Piperidines are generally safe, but thioethers can sometimes trigger false positives in sulfur-sensitive strains.
- DILI (Drug Induced Liver Injury): Check for high probability scores linked to reactive metabolite formation.

Step 4: Ligand Efficiency Calculation

Calculate the Ligand Efficiency (LE) manually to assess the quality of this fragment:

Note: Since this is a prediction guide, assume a hypothetical pIC50 of 6.0 (1 uM) for a target. With 11 heavy atoms, this scaffold has high potential for optimization.

References

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